

# Calibration and maintenance of equipment for Flutriafol application

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## Compound of Interest

Compound Name: *Flutriafol*

Cat. No.: *B1262586*

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## Technical Support Center: Flutriafol Application Equipment

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on the calibration, maintenance, and troubleshooting of equipment for the application of **Flutriafol**. Adherence to these protocols is crucial for ensuring accurate dosing, maximizing experimental reproducibility, and ensuring operator safety.

## Frequently Asked Questions (FAQs)

Q1: What type of nozzle is best for foliar application of **Flutriafol**?

A1: For foliar applications of fungicides like **Flutriafol**, flat-fan or hollow-cone nozzles are generally recommended. Flat-fan nozzles provide uniform coverage for broadcast applications, while hollow-cone nozzles produce smaller droplets that can effectively penetrate dense canopies. The choice depends on the specific crop and target area. Always consult the **Flutriafol** product label and nozzle manufacturer's specifications for the most appropriate choice.

Q2: How often should I calibrate my sprayer when using **Flutriafol**?

A2: Sprayer calibration should be performed at the beginning of each research season, when changing the type of nozzle, or when switching to a different application volume or speed.[1] Regular checks of nozzle flow rate should be conducted to ensure consistency.

Q3: What personal protective equipment (PPE) is required when handling and applying **Flutriafol**?

A3: When handling and applying **Flutriafol**, it is essential to wear appropriate PPE to minimize exposure. This typically includes chemical-resistant gloves, coveralls or a long-sleeved shirt and long pants, shoes plus socks, and protective eyewear.[2] Refer to the product's Safety Data Sheet (SDS) for specific PPE requirements.

Q4: Can **Flutriafol** be tank-mixed with other pesticides or fertilizers?

A4: **Flutriafol** may be compatible with other products, but it is crucial to perform a jar test to check for physical compatibility before mixing in the sprayer tank.[3] Incompatibility can lead to the formation of solids that can clog nozzles and filters.[4] Always read and follow the labels of all products to be tank-mixed.

Q5: How should I clean my sprayer after applying **Flutriafol**?

A5: Thoroughly clean the sprayer immediately after use to prevent the drying of residues, which can be difficult to remove.[5] A triple-rinse procedure is recommended.[5] For stubborn residues, a commercial tank cleaner can be used.[5] Pay special attention to cleaning nozzles, filters, and screens.

## Troubleshooting Guide

This guide addresses common issues encountered during the application of **Flutriafol**.

Problem	Possible Cause(s)	Solution(s)
Uneven Spray Pattern	1. Clogged or worn nozzle(s). 2. Incorrect boom height. 3. Operating pressure is too low or too high.	1. Remove, clean, or replace affected nozzles. 2. Adjust the boom height to achieve the correct overlap between nozzle patterns. 3. Adjust the pressure to the nozzle manufacturer's recommended range.
Nozzle(s) Clogged	1. Debris in the spray tank or lines. 2. Incompatible tank mix. 3. Dried chemical residue.	1. Inspect and clean all filters and strainers in the sprayer system. 2. Perform a jar test before mixing chemicals. 3. Thoroughly clean the sprayer, including nozzles and screens, immediately after use.
Pressure Gauge Fluctuation	1. Air leak in the suction line. 2. Clogged filter or strainer. 3. Worn pump seals or diaphragm.	1. Inspect and tighten all fittings on the suction side of the pump. 2. Clean all filters and strainers. 3. Inspect the pump and replace worn parts as needed.
Low Spray Pressure	1. Clogged suction filter. 2. Kinked or collapsed suction hose. 3. Worn pump. 4. Pressure regulator set too low.	1. Clean the suction filter. 2. Inspect and straighten or replace the suction hose. 3. Service or replace the pump. 4. Adjust the pressure regulator.
Visible Drift	1. Spraying in windy conditions. 2. Operating pressure is too high, creating fine droplets. 3. Boom is too high.	1. Avoid spraying when wind speeds are high. 2. Reduce pressure to increase droplet size. Consider using drift-reducing nozzles. 3. Lower the boom to the recommended

height for the nozzles being used.

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## Experimental Protocols

### Sprayer Calibration Protocol (1/128th of an Acre Method)

This protocol is a widely accepted method for accurately calibrating boom sprayers. The principle is that 128 fluid ounces equals one gallon, so the ounces collected from a single nozzle over a distance equivalent to 1/128th of an acre directly corresponds to the application rate in gallons per acre (GPA).

#### Materials:

- Tape measure
- Stopwatch
- Flags or stakes to mark distance
- Graduated measuring container (in ounces)
- Calculator

#### Procedure:

- **Determine Nozzle Spacing:** Measure the distance between the centers of two adjacent nozzles on the boom in inches.
- **Determine Calibration Distance:** Find the appropriate travel distance from the table below based on your nozzle spacing. This distance represents 1/128th of an acre.

Nozzle Spacing (inches)	Travel Distance (feet)
18	227
20	204
22	185
24	170
30	136
36	113
40	102

- **Measure Travel Time:** In the field to be sprayed, mark the determined calibration distance. Drive the course at your intended application speed and record the time in seconds. Repeat this at least twice and calculate the average time.
- **Collect Nozzle Output:** With the sprayer stationary and operating at the desired pressure, collect the output from one nozzle for the average time recorded in the previous step.
- **Determine Application Rate:** The number of ounces collected is equal to the application rate in gallons per acre (GPA).
- **Check for Uniformity:** Repeat the collection process for several other nozzles on the boom. The output of each nozzle should be within 10% of the average. Clean or replace any nozzles that fall outside this range.
- **Adjust as Needed:**
  - If the measured GPA is slightly different from the target rate, you can make minor adjustments by changing the pressure. Increasing pressure will increase the flow rate, and decreasing pressure will reduce it.
  - For larger adjustments, you will need to change your travel speed or select different nozzles.

Worked Example:

- Target Application Rate: 20 GPA
- Nozzle Spacing: 20 inches
- Calibration Distance (from table): 204 feet
- Average Travel Time over 204 ft: 35 seconds
- Collected Output in 35 seconds: 21 ounces

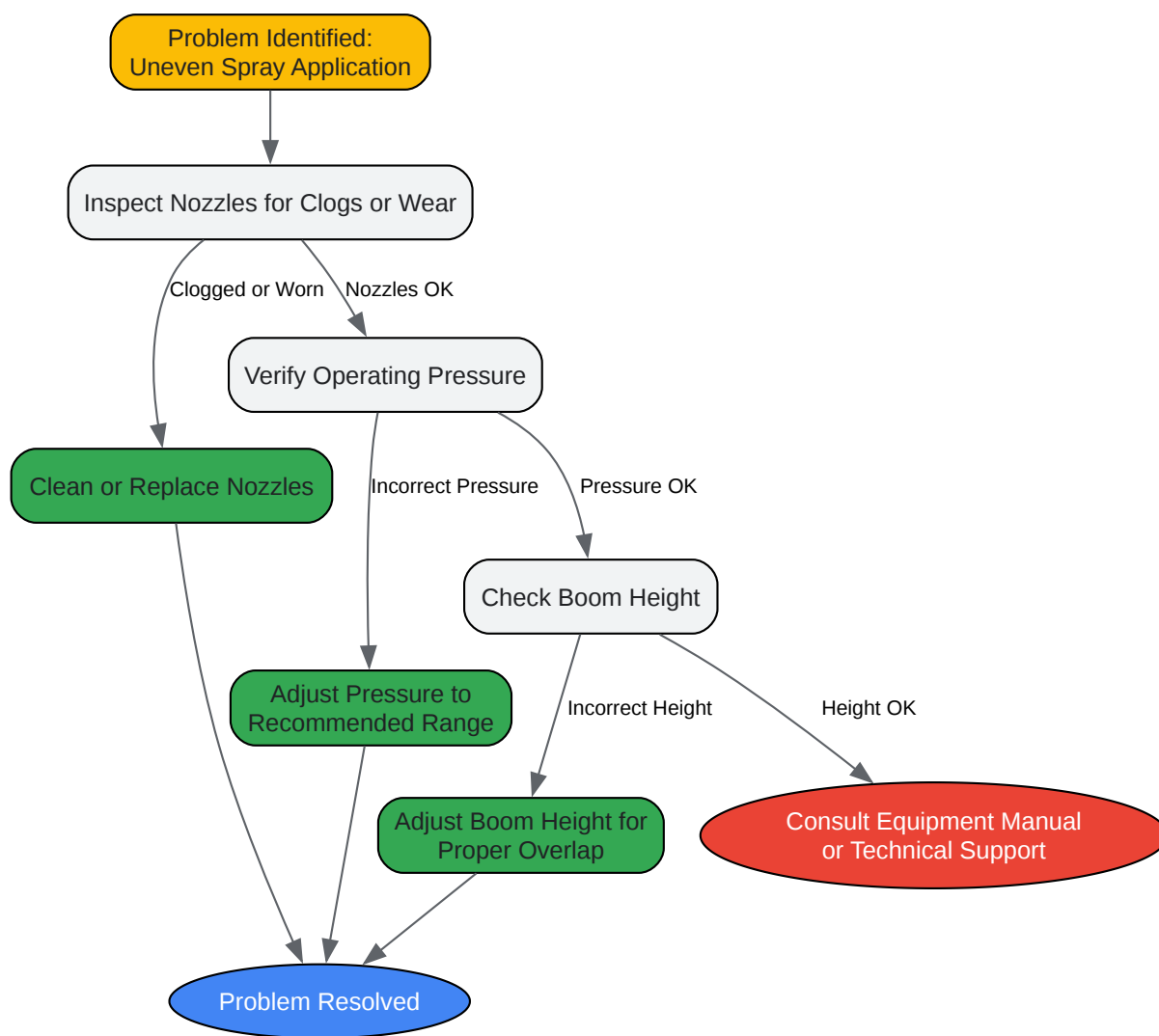
Result: The current application rate is 21 GPA. This is slightly higher than the target of 20 GPA. A small decrease in pressure should bring the application rate to the desired level.

## Sprayer Maintenance Schedule

Regular maintenance is critical to ensure the reliable and accurate operation of your spray equipment.

Frequency	Task
Before Each Use	1. Check tire pressure. 2. Inspect hoses for cracks or leaks. 3. Clean nozzles and check for proper spray patterns. 4. Check and clean all filters and strainers. 5. Ensure all safety shields are in place.
After Each Use	1. Triple-rinse the entire sprayer system with clean water. 2. Clean the exterior of the sprayer to remove any chemical residues.
Monthly (during use)	1. Check for and tighten any loose bolts or fittings. 2. Lubricate all moving parts according to the manufacturer's recommendations. 3. Inspect the pump for wear and leaks.
Pre-Season	1. Thoroughly inspect the entire sprayer for worn parts, cracks, and leaks. 2. Calibrate the sprayer. 3. Replace all worn nozzles.
Post-Season (Storage)	1. Perform a thorough cleaning of the entire system. 2. Drain all water from the pump, hoses, and boom to prevent freezing damage. 3. Add a sprayer-compatible antifreeze to the system. 4. Store the sprayer in a clean, dry location.

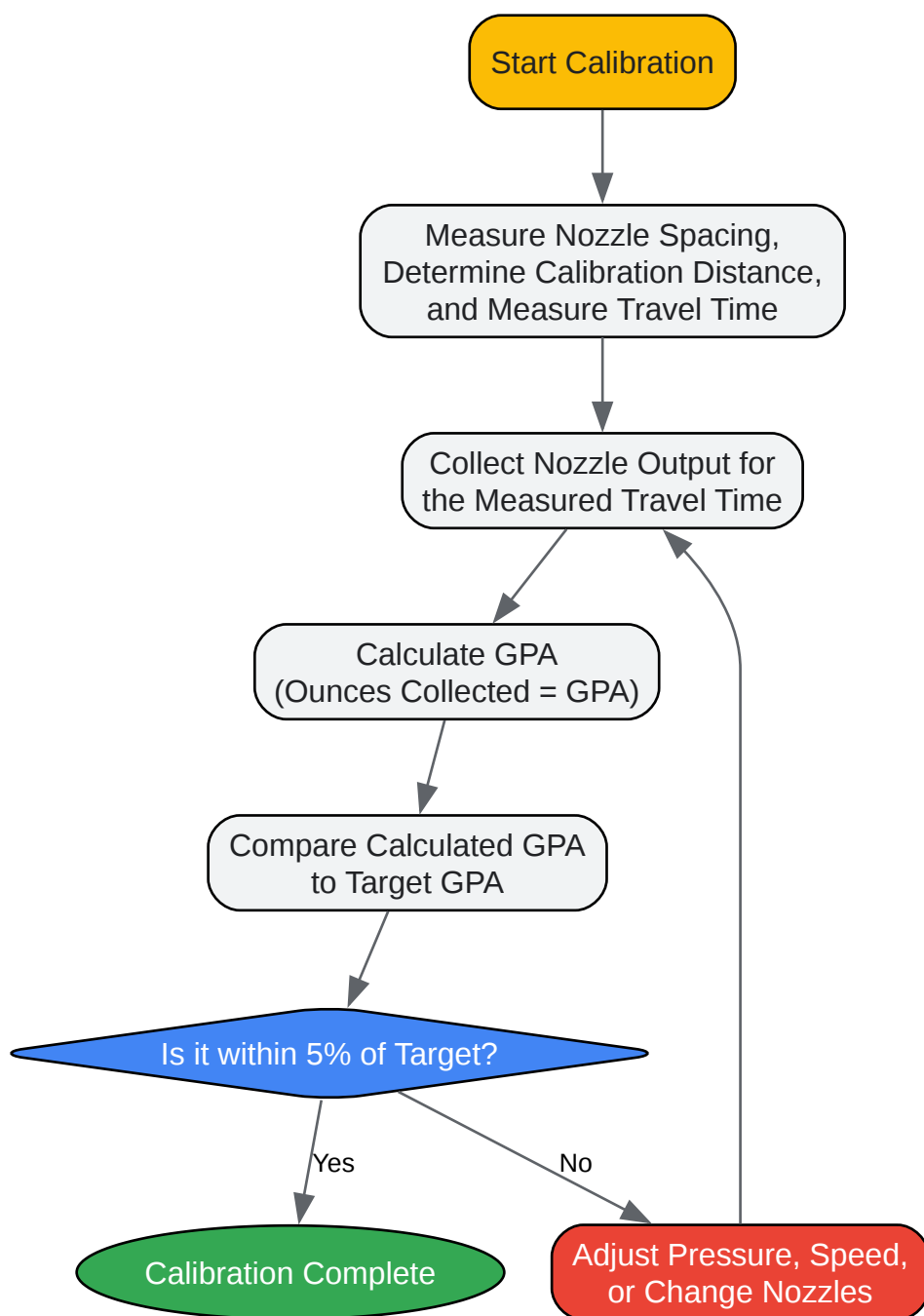
## Visualizations



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Caption: Troubleshooting workflow for uneven spray application.





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Caption: Logical flow for the 1/128th of an acre sprayer calibration method.

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